

2-Bromo-2-chloropropane: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-2-chloropropane

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Introduction

2-Bromo-2-chloropropane is a halogenated alkane that serves as a versatile building block in organic synthesis. Its unique structure, containing both bromine and chlorine atoms on the same tertiary carbon, imparts specific reactivity that makes it a valuable intermediate in the synthesis of a variety of organic compounds, including pharmaceuticals and agrochemicals. This technical guide provides an in-depth overview of the chemical and physical properties of **2-Bromo-2-chloropropane**, its applications in organic synthesis, and a generalized experimental protocol for its use in Grignard reactions.

Chemical and Physical Properties

The following table summarizes the key chemical and physical properties of **2-Bromo-2-chloropropane**.

Property	Value	Reference
Molecular Formula	C ₃ H ₆ BrCl	[1][2]
Molecular Weight	157.44 g/mol	[2]
CAS Number	2310-98-7	[1]
Appearance	Colorless liquid	[3]
Density	1.533 g/cm ³	[1]
Boiling Point	95.6 °C at 760 mmHg	[1]
Flash Point	17.5 °C	[1]
Vapor Pressure	51.6 mmHg at 25°C	[1]
Refractive Index	1.467	[1]
Solubility	Generally more soluble in polar organic solvents like alcohols and acetone; limited solubility in non-polar solvents such as hexane and water.	[4]

Synthesis

A specific, detailed experimental protocol for the synthesis of **2-Bromo-2-chloropropane** is not readily available in the public literature. However, it has been reported that it can be synthesized from Propanamide, N-bromo-2-chloro-2-methyl-.[\[1\]](#) Further research into specialized chemical literature may provide detailed synthetic methodologies.

Applications in Organic Synthesis

2-Bromo-2-chloropropane is primarily utilized as an intermediate in various organic reactions. Its reactivity is centered around the carbon-halogen bonds, which can undergo nucleophilic substitution and elimination reactions. One of the key applications of similar alkyl halides is in the formation of Grignard reagents, which are powerful tools for carbon-carbon bond formation.

Experimental Protocols

While a specific, detailed experimental protocol for a reaction utilizing **2-Bromo-2-chloropropane** as a reactant is not widely available in the searched literature, a generalized workflow for a Grignard reaction, a common application for such compounds, is presented below. This should be considered a representative example, and reaction conditions should be optimized for specific substrates and desired products.

General Protocol for Grignard Reaction using a Haloalkane

Objective: To form a Grignard reagent from a haloalkane and react it with a carbonyl compound to form an alcohol.

Materials:

- Haloalkane (e.g., **2-Bromo-2-chloropropane**)
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Carbonyl compound (e.g., aldehyde, ketone, or ester)
- Iodine crystal (as an initiator)
- Dry glassware (round-bottom flask, dropping funnel, condenser)
- Inert atmosphere (e.g., nitrogen or argon)
- Saturated aqueous ammonium chloride solution
- Organic extraction solvent (e.g., diethyl ether)
- Drying agent (e.g., anhydrous magnesium sulfate)

Methodology:

- Preparation of Glassware and Reagents: All glassware must be rigorously dried to exclude moisture, which quenches the Grignard reagent. The solvent (diethyl ether or THF) must be

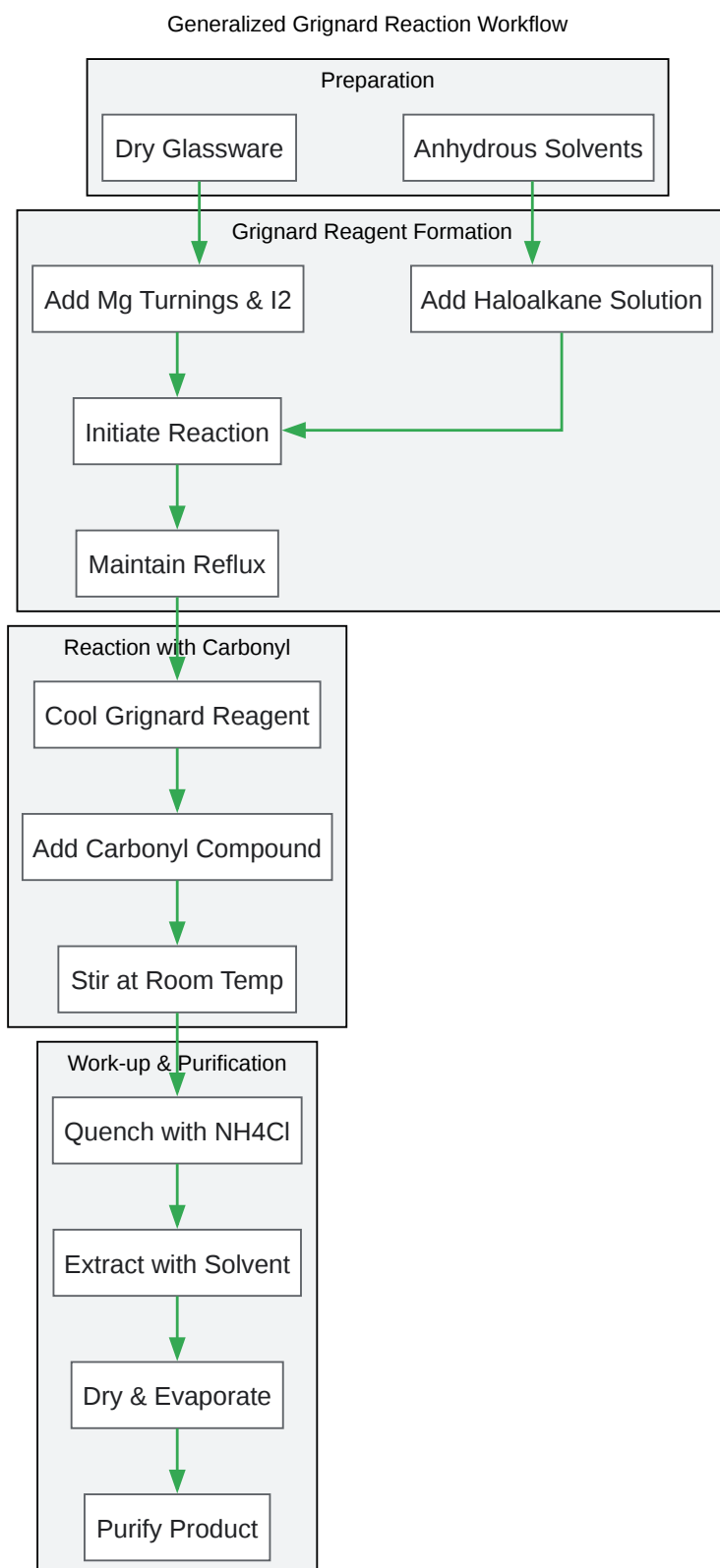
anhydrous.

- Formation of the Grignard Reagent:
 - Place magnesium turnings in the round-bottom flask under an inert atmosphere.
 - Add a small crystal of iodine.
 - Prepare a solution of the haloalkane in the anhydrous solvent in a dropping funnel.
 - Add a small amount of the haloalkane solution to the magnesium turnings. The reaction is initiated by gentle heating or sonication, indicated by a color change and/or bubble formation.
 - Once the reaction has started, add the remaining haloalkane solution dropwise at a rate that maintains a gentle reflux.
- Reaction with Carbonyl Compound:
 - Cool the freshly prepared Grignard reagent in an ice bath.
 - Add a solution of the carbonyl compound in the anhydrous solvent dropwise to the Grignard reagent.
 - After the addition is complete, the reaction mixture is typically stirred at room temperature for a specified period to ensure completion.
- Work-up:
 - The reaction is quenched by the slow addition of a saturated aqueous ammonium chloride solution.
 - The organic layer is separated, and the aqueous layer is extracted with an organic solvent.
 - The combined organic layers are washed with brine, dried over an anhydrous drying agent, filtered, and the solvent is removed under reduced pressure to yield the crude alcohol product.

- Purification: The crude product can be purified by techniques such as distillation or column chromatography.

Visualizations

Grignard Reaction Workflow



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Caption: A generalized workflow for a Grignard reaction.

Conclusion

2-Bromo-2-chloropropane is a valuable reagent for synthetic chemists, offering a route to a variety of functionalized molecules. While detailed experimental protocols for its synthesis and specific reactions are not always readily available in general chemical literature, its properties and the known reactivity of similar haloalkanes provide a strong basis for its application in research and development. The provided information and generalized protocols aim to serve as a useful resource for scientists and professionals in the field.

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